

Historical development of violanthrone vat dyes

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An In-depth Technical Guide to the Historical Development of Violanthrone Vat Dyes

For Researchers, Scientists, and Drug Development Professionals

Introduction

Violanthrone, a complex polycyclic aromatic ketone, and its derivatives represent a significant class of vat dyes known for their exceptional fastness properties. This technical guide delves into the historical development, synthesis, and application of violanthrone vat dyes, providing detailed experimental protocols and quantitative data for researchers and professionals in dye chemistry and material science.

Historical Development

The journey of violanthrone dyes is intrinsically linked to the broader history of synthetic vat dyes. A pivotal moment in this history was the synthesis of Indanthrene Blue in 1901 by René Bohn, a chemist at Badische Anilin und Soda Fabrik (BASF).^[1] This discovery marked the advent of anthraquinone-based vat dyes, setting a new standard for color fastness in the textile industry.

Violanthrone, also known as dibenzanthrone or C.I. Vat Blue 20, was first synthesized by the coupling of two molecules of benzanthrone.^[2] Benzanthrone itself is a key intermediate, synthesized from anthraquinone. The development of various halogenated and other derivatives of violanthrone further expanded the color palette and improved the application properties of this class of dyes.

Chemical Synthesis

The primary route for the synthesis of violanthrone involves the alkaline fusion of benzanthrone. This process has been refined over the years to improve yield and purity.

Synthesis of Benzanthrone

Benzanthrone is prepared by the reaction of anthraquinone with glycerol in the presence of a reducing agent and a dehydrating agent.

Experimental Protocol: Synthesis of Benzanthrone

Reagents:

- Anthraquinone
- Glycerol
- Iron powder (reducing agent)
- Sulfuric acid (concentrated, dehydrating agent)

Procedure:

- A mixture of anthraquinone and iron powder is added to concentrated sulfuric acid.
- Glycerol is slowly added to the mixture while maintaining the temperature between 120-160°C.
- The reaction is carried out for several hours until completion.
- The reaction mixture is then cooled and poured into water to precipitate the crude benzanthrone.

- The precipitate is filtered, washed with water until neutral, and dried.
- Purification can be achieved by recrystallization from a suitable solvent like chlorobenzene.

Synthesis of Violanthrone (C.I. Vat Blue 20)

Violanthrone is synthesized by the oxidative coupling of two benzanthrone molecules in an alkaline medium at high temperatures.

Experimental Protocol: Alkaline Fusion of Benzanthrone

Reagents:

- Benzanthrone
- Potassium hydroxide (or a mixture of potassium hydroxide and sodium hydroxide)
- An oxidizing agent (e.g., sodium nitrate, potassium chlorate)
- A high-boiling point inert solvent (e.g., nitrobenzene, trichlorobenzene) - optional

Procedure:

- A mixture of benzanthrone and potassium hydroxide is heated to a molten state, typically between 200-240°C.[3]
- An oxidizing agent is added portion-wise to the molten mixture.
- The reaction is maintained at this high temperature for a specific duration to facilitate the oxidative coupling.
- After the reaction is complete, the mixture is cooled and treated with water.
- The crude violanthrone precipitates and is collected by filtration.
- The filter cake is washed with hot water until neutral and then dried.
- Purification can be achieved by a process called "vatting," where the crude dye is reduced to its soluble leuco form with an alkaline sodium dithionite solution, filtered to remove insoluble

impurities, and then re-oxidized by bubbling air through the filtrate to precipitate the purified violanthrone.^[3]

Synthesis of Halogenated Violanthrone Derivatives

Halogenation of the violanthrone molecule leads to derivatives with altered shades and improved fastness properties.

Experimental Protocol: Synthesis of a Brominated Violanthrone Derivative

Reagents:

- Violanthrone (Dibenzanthrone)
- Chlorosulfonic acid
- Sulfuric acid (75%)
- Sulfur
- Bromine

Procedure:

- Violanthrone is dissolved in a mixture of chlorosulfonic acid and sulfuric acid at 15-20°C.
- Sulfur is added to the mixture, followed by the dropwise addition of bromine over 30 minutes at room temperature.
- The reaction mixture is then heated to 80°C and stirred for 14 hours.
- After cooling, the mixture is poured onto ice-water to precipitate the halogenated dibenzanthrone.
- The product is filtered, washed until neutral, and dried.

The Vatting Process

Vat dyes, including violanthrone, are insoluble in water and require a chemical reduction process, known as "vatting," to be converted into a water-soluble "leuco" form that can be absorbed by textile fibers.

Experimental Protocol: Vat Dyeing of Cotton with Violanthrone (C.I. Vat Blue 20)

Materials:

- Violanthrone (C.I. Vat Blue 20) dye powder
- Cotton fabric
- Sodium hydroxide (NaOH)
- Sodium dithionite ($\text{Na}_2\text{S}_2\text{O}_4$, also known as sodium hydrosulfite)
- An oxidizing agent (e.g., hydrogen peroxide or sodium perborate) - optional
- Detergent

Procedure:

- Preparation of the Vatted Dye Solution:
 - The violanthrone dye powder is pasted with a small amount of water to ensure it is well dispersed.
 - In a separate container, a solution of sodium hydroxide and sodium dithionite is prepared in water. The typical reduction temperature for C.I. Vat Blue 20 is 50-60°C.[\[4\]](#)
 - The dye paste is added to the alkaline reducing solution. The color of the solution will change as the insoluble dye is reduced to its soluble leuco form (a violet color for C.I. Vat Blue 20).[\[4\]](#)[\[5\]](#)
- Dyeing:

- The cotton fabric is immersed in the vatted dye solution. To prevent premature oxidation, the fabric should be kept submerged.
- The dyeing is typically carried out for 30-60 minutes at the recommended temperature.
- Oxidation:
 - The dyed fabric is removed from the dye bath and exposed to air, allowing atmospheric oxygen to re-oxidize the leuco dye back to its insoluble pigment form within the fibers.
 - Alternatively, for a more controlled and rapid oxidation, the fabric can be treated in a bath containing an oxidizing agent like hydrogen peroxide or sodium perborate.
- Soaping:
 - The fabric is then washed in a hot detergent solution. This step, known as soaping, is crucial for removing any loose dye particles from the surface, developing the true shade, and improving the overall fastness properties of the dyeing.
- Rinsing and Drying:
 - The fabric is thoroughly rinsed with water and then dried.

Quantitative Data

The fastness properties of vat dyes are a key indicator of their performance. These are typically evaluated on a standardized scale.

Table 1: Fastness Properties of C.I. Vat Blue 20

Property	Test Method	Rating
Light Fastness	ISO 105-B02 (Xenon arc)	7-8[5][6]
Washing Fastness	ISO 105-C06	4-5 (Change in color), 4-5 (Staining)
Rubbing Fastness	ISO 105-X12	4 (Dry), 3 (Wet)
Perspiration Fastness	ISO 105-E04	4-5 (Acidic), 4-5 (Alkaline)
Hypochlorite Bleaching	ISO 105-N01	4
Peroxide Bleaching	ISO 105-N02	4-5

Note: Fastness ratings are typically on a scale of 1 to 5 for washing, rubbing, and perspiration, and 1 to 8 for lightfastness, with higher numbers indicating better fastness.

Experimental Protocols for Fastness Testing

Lightfastness Testing (Based on ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

Apparatus:

- Xenon arc lamp fading apparatus
- Blue wool standards (a set of eight graded blue wool fabrics)
- Grey scale for assessing change in color

Procedure:

- A specimen of the dyed fabric is exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.
- Simultaneously, the set of blue wool standards is exposed under the same conditions.

- The exposure is continued until a specified change in the color of the test specimen or the blue wool standards is observed.
- The lightfastness of the specimen is assessed by comparing the change in its color with that of the blue wool standards. The lightfastness rating is the number of the blue wool standard that shows a similar degree of fading.

Wash Fastness Testing (Based on ISO 105-C06)

This test is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

Apparatus:

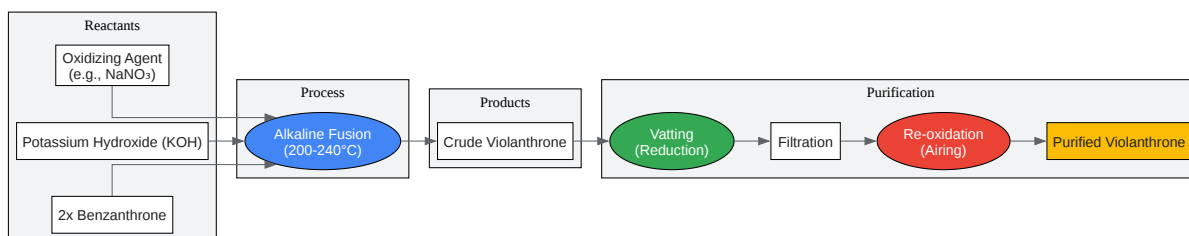
- Launder-Ometer or similar apparatus for providing controlled conditions of mechanical agitation and temperature.
- Stainless steel balls for abrasive action.
- Multifibre adjacent fabric (containing strips of different common fibers).
- Grey scale for assessing change in color and staining.

Procedure:

- A specimen of the dyed fabric is stitched together with a piece of multifibre adjacent fabric.^[7]
- The composite specimen is placed in a stainless steel container with a specified volume of soap solution and a specified number of stainless steel balls.^{[8][9]}
- The container is then agitated in the Launder-Ometer at a specified temperature and for a specified time (e.g., 60°C for 30 minutes for test C2S).^[9]
- After the washing cycle, the specimen is rinsed and dried.
- The change in color of the dyed specimen and the degree of staining on each of the fiber strips in the multifibre fabric are assessed using the respective grey scales.^[7]

Signaling Pathways and Workflows

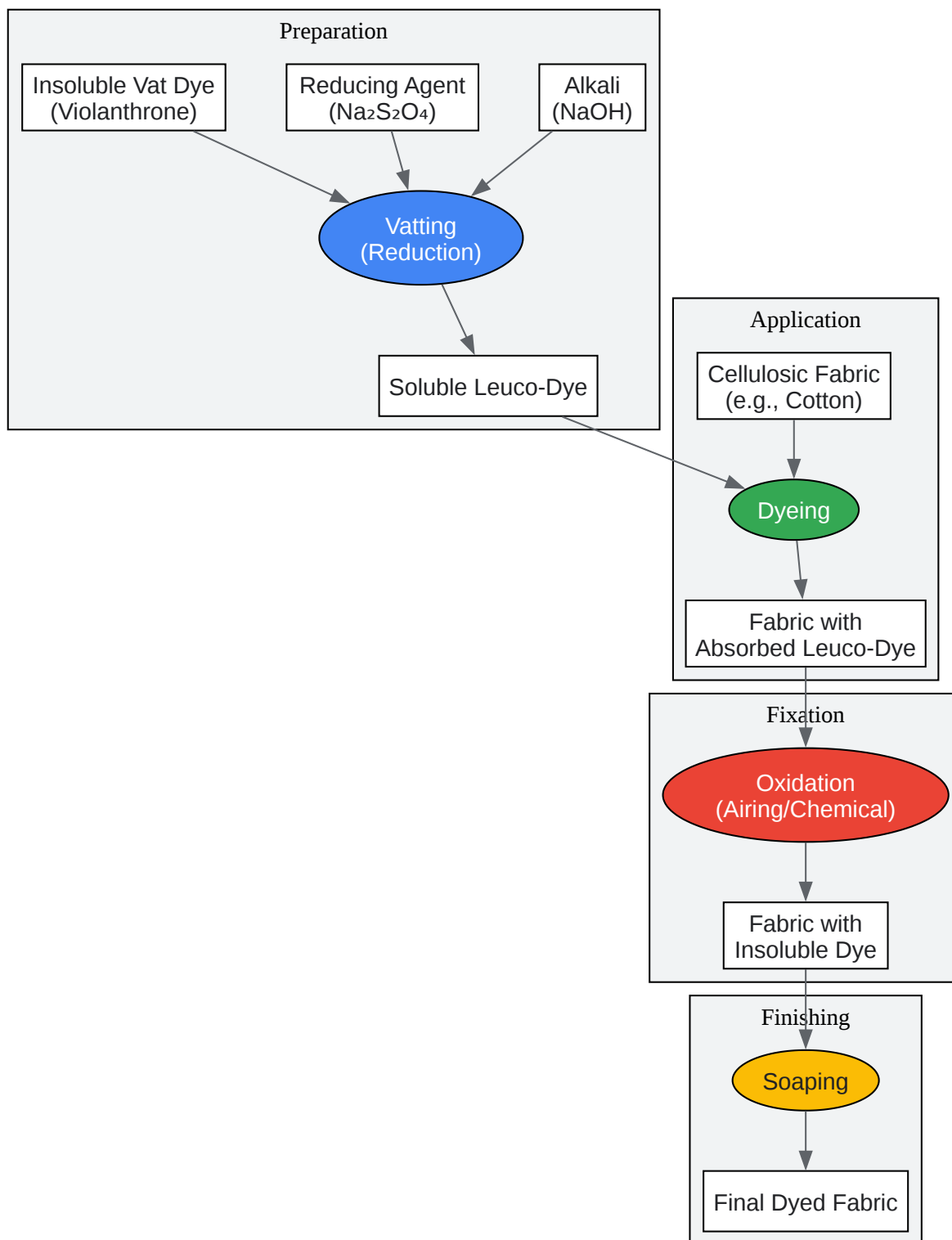
Synthesis of Violanthrone from Benzanthrone



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Caption: Synthesis of Violanthrone via Alkaline Fusion of Benzanthrone.

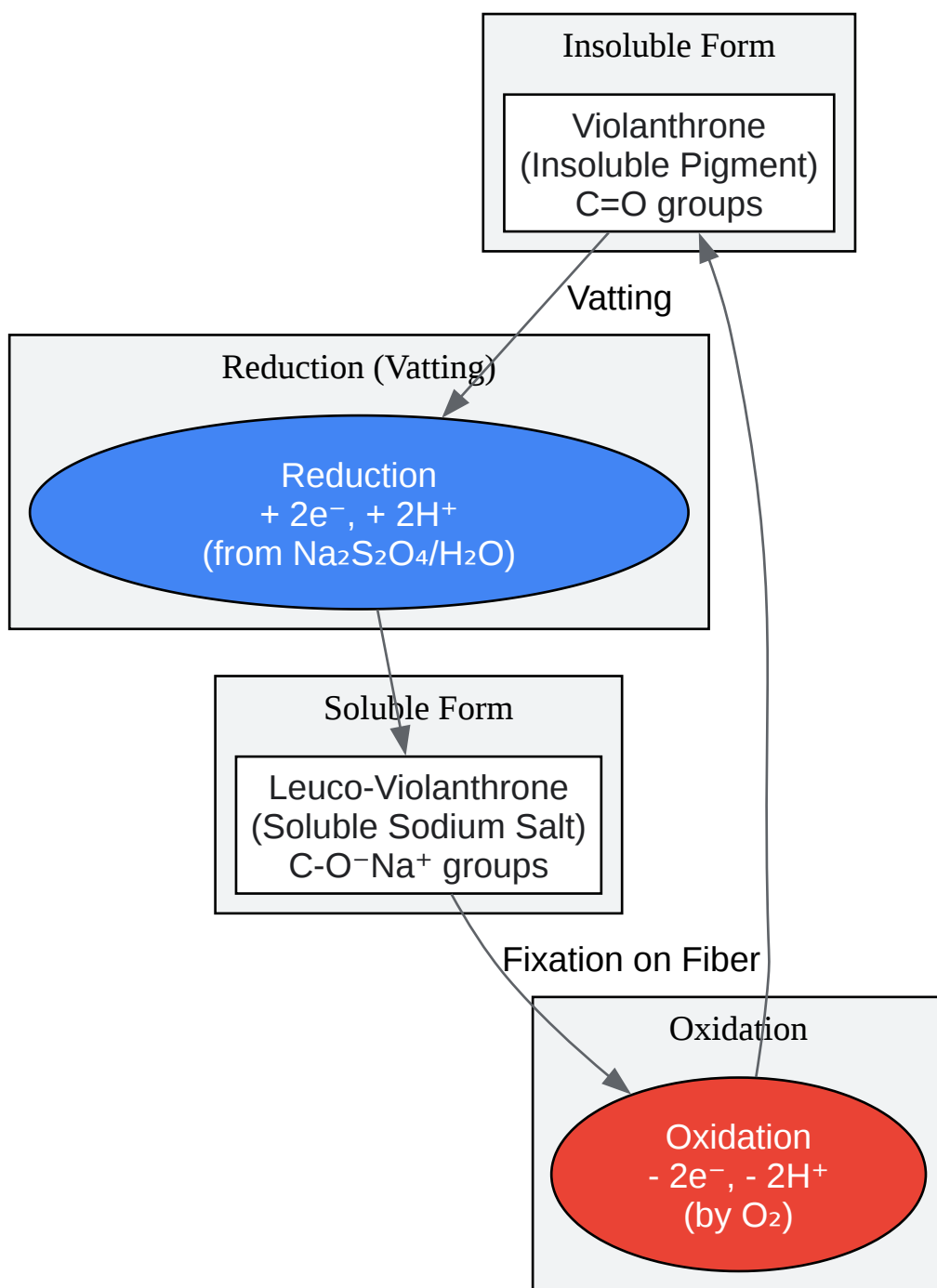
Vat Dyeing Workflow



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Caption: General Workflow for the Vat Dyeing Process.

Mechanism of Vatting and Oxidation



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Caption: Reversible Reduction-Oxidation of Violanthrone.

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References

- 1. Rene Bohn, German chemist, early 20th century. | Science & Society Picture Library [scienceandsociety.co.uk]
- 2. Violanthrone - Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. Vat Blue 20 - Vat Dark Blue BO - Vat Deep Blue BO from Emperor Chem [emperordye.com]
- 5. VAT BLUE 20|CAS NO.116-71-2 [chinainterdyes.com]
- 6. Vat blue 20 TDS|Vat blue 20 from Chinese supplier and producer - VAT BLUE DYES - Enoch dye [enochdye.com]
- 7. textilelearner.net [textilelearner.net]
- 8. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 9. Working Procedure of Color Fastness to Wash (ISO 105 C06). - Textile Education Blogs [diantextile.blogspot.com]
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